

An In-depth Technical Guide to the Structural Elucidation of M 1145

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Compound of Interest

Compound Name: M 1145

Cat. No.: B561582

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This technical guide provides a comprehensive overview of the structural elucidation of **M 1145**, a novel glycolipid. The information is tailored for researchers, scientists, and drug development professionals, presenting key data in a structured format, detailing experimental protocols, and visualizing the elucidated structure and analytical workflow.

Introduction

M 1145 has been identified as the molecular ion (M-H) for the novel glycolipid, 1,2-diacyl-sn-glycero-3-pyrophosphoryl-GlcNAc-ManNAcA (DGP-disaccharide).^[1] Its structural determination was accomplished through advanced mass spectrometry techniques, which provided detailed insights into its composition and the connectivity of its constituent moieties. This guide summarizes the key findings and the methodologies employed in this process.

Structural Characterization

The structure of **M 1145** was primarily determined through collision-activated dissociation (CAD) tandem mass spectrometry (MS/MS). The analysis of the fragment ions provided the necessary evidence to piece together the final structure.

Table 1: Key Structural Information for **M 1145**

Attribute	Description	Source
Compound Class	Glycolipid	[1]
Proposed Structure	1,2-diacyl-sn-glycero-3-pyrophosphoryl-GlcNAc-ManNAcA	[1]
Molecular Ion (M-H) ⁻	m/z 1145	[1]

Mass Spectrometry Data

The structural elucidation of **M 1145** relied heavily on the interpretation of its fragmentation pattern in negative ion mode Fast Atom Bombardment (FAB) mass spectrometry and MS/MS analysis.

Table 2: Summary of Key Mass Spectrometry Fragmentation Data for **M 1145**

Fragment Ion (m/z)	Proposed Structure/Identity	Significance in Structural Elucidation	Source
1145	[M-H] ⁻ of 1,2-diacyl-sn-glycero-3-pyrophosphoryl-GlcNAc-ManNAcA	Molecular ion of the novel glycolipid.	[1]
725	Diacylglyceropyrophosphate	Results from the loss of the GlcNAc-ManNAcA disaccharide.	[1]
707	Diacylglyceropyrophosphate - H ₂ O	Water loss from the m/z 725 fragment.	[1]
579	ManNAcA-GlcNAc-1-pyrophosphate	Characteristic fragment of the disaccharide pyrophosphate moiety.	[1]
499	ManNAcA-GlcNAc-1-phosphate	Characteristic fragment of the disaccharide phosphate moiety.	[1]

Experimental Protocols

The following section details the key experimental methodology used for the structural analysis of **M 1145**.

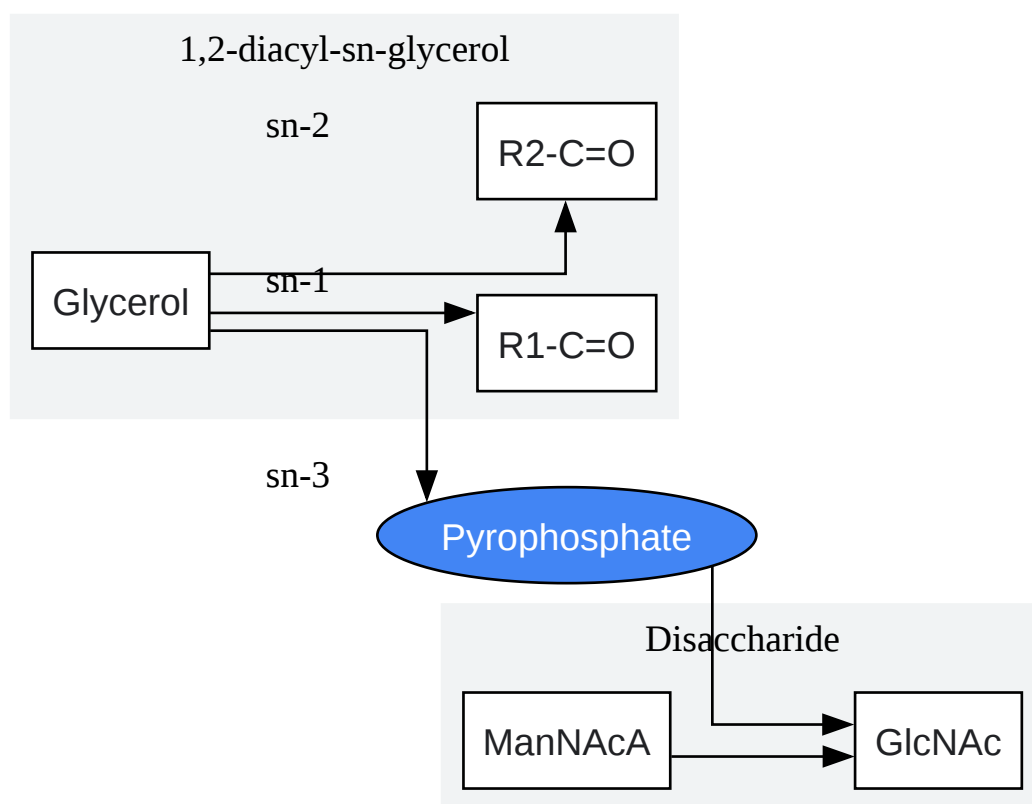
4.1. Mass Spectrometry

- Ionization Technique: Negative ion Fast Atom Bombardment (FAB) mass spectrometry was utilized to generate the initial ions from the purified sample.[\[1\]](#)

- Tandem Mass Spectrometry (MS/MS): Collision-Activated Dissociation (CAD) was performed on the prominent fragment ion at m/z 1145.^[1] This technique involves the fragmentation of a selected ion by collision with a neutral gas, allowing for the detailed structural analysis of the precursor ion.

Visualizations

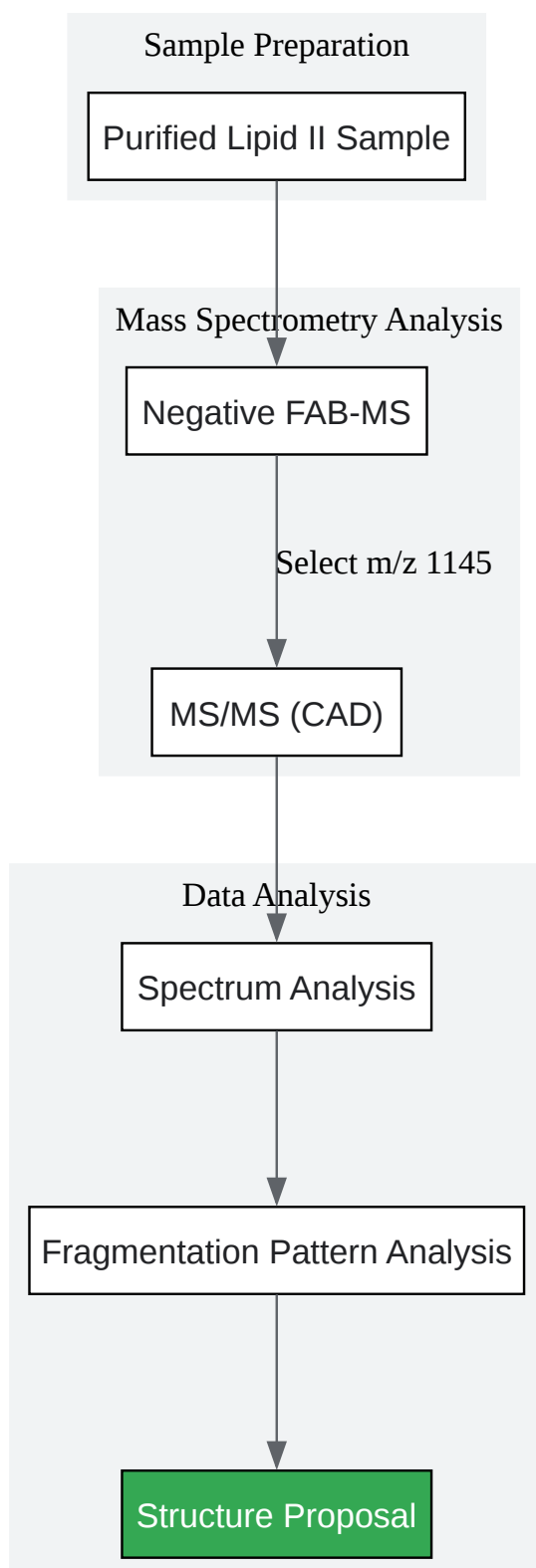
5.1. Proposed Structure of **M 1145**



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Caption: Proposed structure of **M 1145** (DGP-disaccharide).

5.2. Experimental Workflow for Structural Elucidation



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Caption: Experimental workflow for the structural elucidation of **M 1145**.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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